

FCPR03: Application Notes and Protocols for Rodent Depression Models

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Compound of Interest

Compound Name: FCPR03

Cat. No.: B10831106

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These application notes provide a comprehensive overview of the use of **FCPR03**, a novel phosphodiesterase 4 (PDE4) inhibitor, in preclinical rodent models of depression. The following sections detail the dosage, administration, and efficacy of **FCPR03**, along with detailed protocols for inducing depression-like states in rodents and assessing the compound's antidepressant-like effects.

Introduction

FCPR03 is a selective PDE4 inhibitor with potential as a novel antidepressant. Unlike prototypical PDE4 inhibitors, **FCPR03** exhibits little to no emetic potential, a significant advantage for clinical applications.^{[1][2]} Preclinical studies have demonstrated its efficacy in alleviating depressive-like behaviors in mouse models of depression induced by lipopolysaccharide (LPS) and chronic unpredictable mild stress (CUMS).^{[1][2]} The antidepressant-like effects of **FCPR03** are associated with the modulation of key signaling pathways involved in neuroinflammation and neuroplasticity.^[1]

Mechanism of Action

FCPR03 exerts its antidepressant-like effects primarily through the inhibition of PDE4. This inhibition leads to an increase in intracellular cyclic adenosine monophosphate (cAMP) levels. Elevated cAMP, in turn, activates two key signaling pathways:

- **cAMP/PKA/CREB/BDNF Pathway:** Increased cAMP activates Protein Kinase A (PKA), which then phosphorylates the cAMP response element-binding protein (CREB). Phosphorylated CREB promotes the transcription of Brain-Derived Neurotrophic Factor (BDNF), a neurotrophin crucial for neuronal survival, growth, and synaptic plasticity.
- **p38/JNK Signaling Pathway:** **FCPR03** has been shown to block the phosphorylation of p38 mitogen-activated protein kinase (p38) and c-Jun N-terminal kinase (JNK) induced by inflammatory stimuli like LPS. The p38 and JNK pathways are activated by cellular stress and pro-inflammatory cytokines and are implicated in the pathophysiology of depression.

By modulating these pathways, **FCPR03** can potentially reverse the neuroinflammatory and neuroplasticity deficits associated with depression.

Data Presentation

The following tables summarize the quantitative data from preclinical studies of **FCPR03** in rodent models of depression.

Table 1: **FCPR03** Dosage and Efficacy in the Lipopolysaccharide (LPS)-Induced Depression Model

Animal Model	Treatment Group	Dosage (mg/kg)	Administration Route	Behavioral Test	Outcome
C57BL/6 Mice	FCPR03	1	Intraperitoneal (i.p.)	Forced Swim Test (FST)	Decreased immobility time
C57BL/6 Mice	FCPR03	1	Intraperitoneal (i.p.)	Tail Suspension Test (TST)	Decreased immobility time
C57BL/6 Mice	FCPR03	1	Intraperitoneal (i.p.)	Sucrose Preference Test	Increased sucrose preference

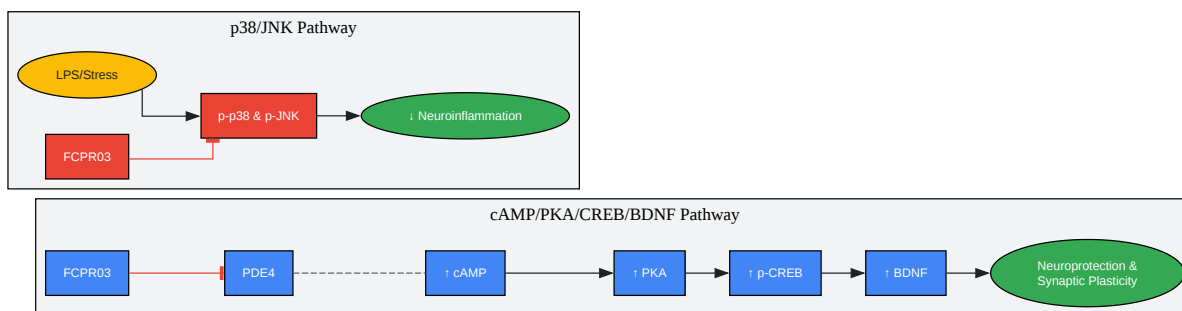
Data extracted from Yu et al., 2018.

Table 2: **FCPR03** Dosage and Efficacy in the Chronic Unpredictable Mild Stress (CUMS) Model

Animal Model	Treatment Group	Dosage (mg/kg)	Administration Route	Behavioral Test	Outcome
Mice	FCPR03	0.5	Not specified	Not specified	Increased cAMP levels in the hippocampus
Mice	FCPR03	1.0	Not specified	Not specified	Increased cAMP levels in the hippocampus, reversed the decline of CREB phosphorylation, and increased BDNF protein levels

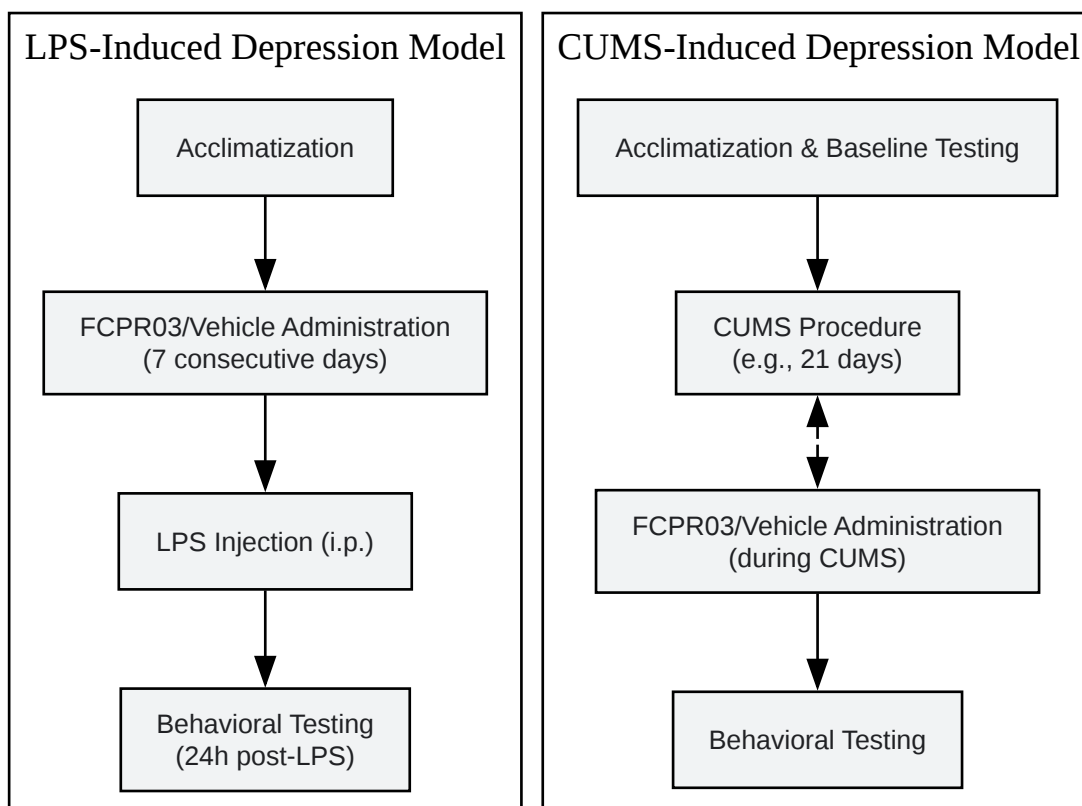
Data extracted from Zhou et al., 2019.

Mandatory Visualizations



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Caption: Signaling pathways modulated by **FCPR03**.



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References

- 1. Inhibition of Phosphodiesterase 4 by FCPR03 Alleviates Chronic Unpredictable Mild Stress-Induced Depressive-Like Behaviors and Prevents Dendritic Spine Loss in Mice Hippocampi - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Inhibition of Phosphodiesterase 4 by FCPR03 Alleviates Lipopolysaccharide-Induced Depressive-Like Behaviors in Mice: Involvement of p38 and JNK Signaling Pathways [[mdpi.com](https://www.mdpi.com/)]
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